A Guide to the Safe and Compliant Disposal of AC-D-TYR-OME

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Compound of Interest	
Compound Name:	*AC-D-TYR-OME*
CAS No.:	*65160-71-6*
Cat. No.:	*B3433913*

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Immediate Safety and Handling Precautions

While **AC-D-TYR-OME** is not classified as a hazardous substance under most regulations, prudent handling is essential to minimize any potential risks.[1][2][3] Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most detailed information.

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[4][5] In instances where dust may be generated, respiratory protection (e.g., a N95 respirator) is recommended.[5]
- Engineering Controls: Handle the substance in a well-ventilated area. If dust generation is likely, use process enclosures or local exhaust ventilation to control airborne levels.[1][4]
- Spill Management: In the event of a spill, avoid generating dust. Carefully sweep up the solid material and place it into a suitable, clearly labeled, and closed container for disposal.[1][5][6] Do not allow the product to enter drains or waterways.[4][7]

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Quantitative Data Summary

For quick reference, the following table summarizes key information pertinent to the handling and disposal of **AC-D-TYR-OME**.

Property	Value
Synonyms	Ac-D-Tyr-OMe, Acetyl-D-tyrosine methyl ester
CAS Number	65160-71-6
Molecular Formula	C12H15NO4[8]
Molecular Weight	237.3 g/mol
Appearance	White powder
Hazard Classification	Not generally classified as a hazardous substance.[1][2]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[5]
Hazardous Decomposition	Oxides of carbon (CO, CO2) and nitrogen (NOx) upon combustion.[1][2]

Disposal Decision-Making Workflow

The primary determinant for the disposal pathway of **AC-D-TYR-OME** is its purity. If the compound is unadulterated or mixed only with other non-hazardous materials, it can be managed as non-hazardous waste. However, if it is contaminated with a substance classified as hazardous, the entire mixture must be treated as hazardous waste.

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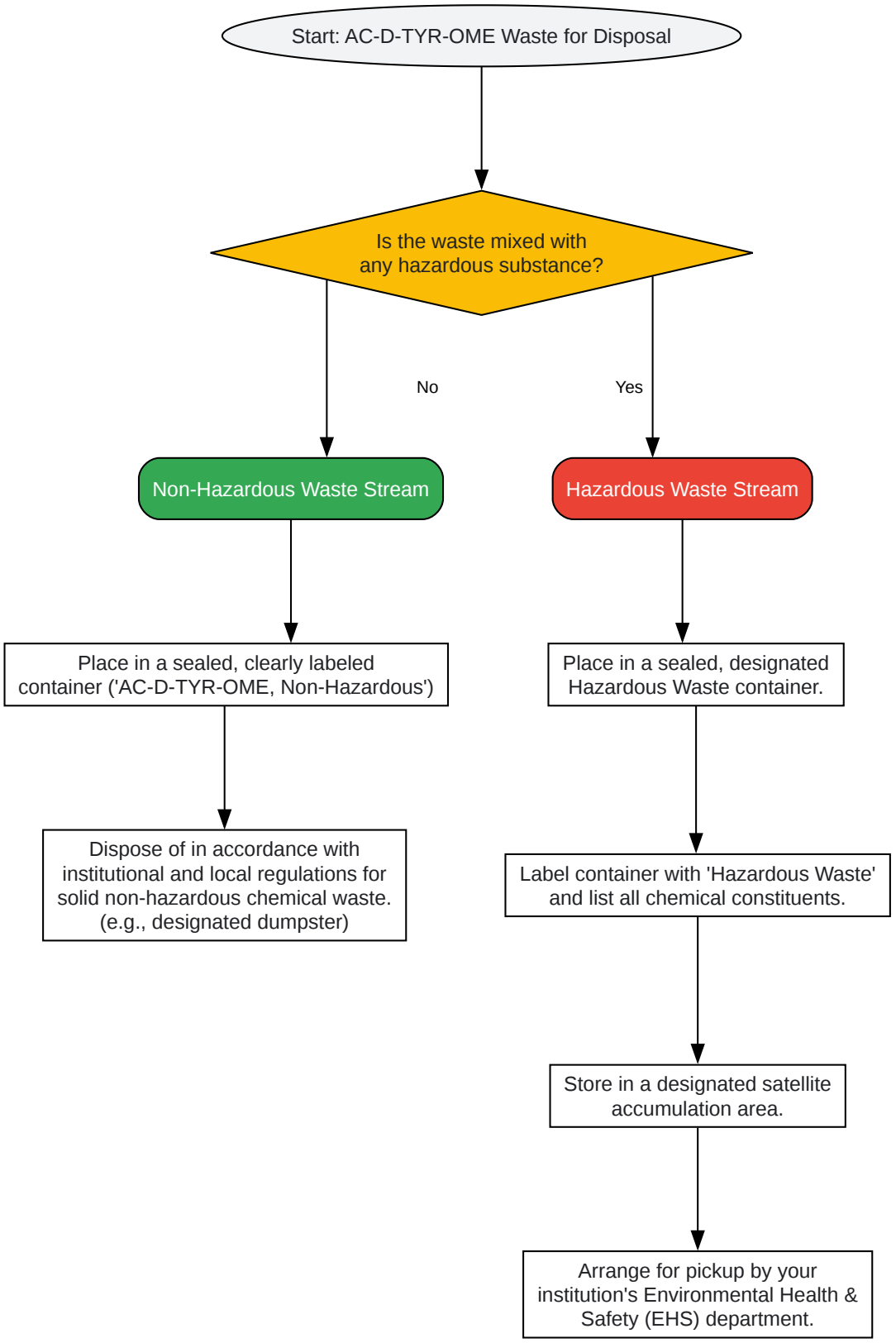

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Caption: Disposal workflow for **AC-D-TYR-OME**.

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Detailed Disposal Protocol for Uncontaminated AC-D-TYR-OME

The proper disposal of uncontaminated **AC-D-TYR-OME** must always be in accordance with federal, state, and local environmental control regulations.[1][2] The following steps provide a validated and trustworthy methodology.

Step 1: Waste Characterization

- Causality: The foundational principle of waste management is accurate characterization. You must first confirm that the **AC-D-TYR-OME** waste is not mixed with any solvents, reagents, or other materials that would classify it as hazardous waste according to EPA guidelines or local regulations.[6]
- Action: Review the experimental process that generated the waste. If only **AC-D-TYR-OME** is present, proceed with its disposal as non-hazardous chemical waste.

Step 2: Segregation and Containerization

- Causality: Proper segregation prevents the cross-contamination of waste streams and ensures that non-hazardous materials are not unnecessarily disposed of as hazardous, which is costly and environmentally burdensome.
- Action:
  - Do not mix **AC-D-TYR-OME** waste with other chemical waste streams.[9]
  - Place the solid waste into a durable, sealable container. A plastic pail or a lined metal can are suitable options.[5] Ensure the container is in good condition with no leaks.
  - Whenever possible, it is good practice to leave the chemical in its original container, if it is suitable for waste collection.[9]

Step 3: Labeling

- Causality: Clear and accurate labeling is a critical safety measure. It prevents accidental misuse and ensures proper handling by all personnel, including custodial and waste

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management staff.

- Action: Clearly label the waste container with the full chemical name: "N-Acetyl-D-tyrosine methyl ester" and explicitly indicate that it is "Non-Hazardous Waste".

Step 4: Storage and Final Disposal

- Causality: Even non-hazardous chemical waste should not be placed in common laboratory trash bins, as this can pose a perceived risk to custodial staff who are not trained to handle chemical waste.[10]

- Action:

  - Store the sealed and labeled container in a designated area for non-hazardous waste pickup or disposal.

  - Follow your institution's specific procedures. This typically involves placing the container directly into an outside dumpster designated for municipal solid waste.[10] Some institutions may require logging the disposal or taking it to a central collection point.

  - Under no circumstances should solid **AC-D-TYR-OME** be poured down the drain.[4][7]

Step 5: Disposal of Contaminated Packaging

- Causality: Empty containers must be properly managed to ensure they are free of residual chemicals before being discarded.

- Action:

  - Dispose of empty or contaminated containers as you would the unused product.[7]

  - Alternatively, to dispose of an empty container in the regular trash, ensure it is completely empty with no freestanding powder.[10][11] It is best practice to rinse the container with a suitable solvent (e.g., water or ethanol). The resulting rinsate must be collected and disposed of according to the disposal guidelines for that solvent.

  - Deface the original label on the empty container to prevent confusion.[10]

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